Technical Deep Dive: Biological Activity of Cyclo(-Gly-L-His) in Cancer Research

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Compound of Interest

Compound Name:	*Cyclo(-Gly-L-His)*
Cat. No.:	*B13391579*

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Executive Summary

Cyclo(-Gly-L-His) (c(Gly-His)), a cyclic dipeptide belonging to the diketopiperazine (DKP) family, has emerged as a molecule of interest in oncology, not merely for its intrinsic cytotoxicity but for its unique physicochemical stability and systemic pharmacological profile. Unlike linear peptides, the rigid heterocyclic core of c(Gly-His) confers resistance to enzymatic degradation, making it an attractive scaffold for drug design.

This guide analyzes the biological activity of c(Gly-His) with a specific focus on cancer cell cytotoxicity, liposomal delivery systems, and cancer-associated thrombosis mitigation. It synthesizes data regarding its isolation from marine sources (e.g., Streptomyces sp.), its moderate intrinsic IC50 values, and the significant potency enhancement achieved through folate-targeted liposomal encapsulation.

Physicochemical & Structural Profile[1][2][3]

The biological activity of c(Gly-His) is governed by its structural rigidity and polarity.

- Chemical Name: 3-(1H-imidazol-5-ylmethyl)piperazine-2,5-dione

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- Class: 2,5-Diketopiperazine (DKP)[1][2][3]
- Molecular Weight: ~194.19 g/mol
- Solubility: High water solubility (Hydrophilic).
- Lipophilicity: Low (LogP < 0), leading to poor passive membrane permeability.
- Stability: High resistance to proteolysis due to the cyclic amide structure.

Structural Significance in Oncology

The imidazole side chain of Histidine provides a proton-buffering capacity (pKa ~6.0) relevant in the acidic tumor microenvironment (TME), while the DKP ring acts as a constrained scaffold that can mimic peptide secondary structures, potentially interrupting protein-protein interactions.

Anticancer Biological Activity[2][3][4][7][8][9][10][11][12][13][14]

Intrinsic Cytotoxicity

As a standalone agent, c(Gly-His) exhibits moderate-to-weak cytotoxicity against human tumor cell lines. This necessitates high concentrations for efficacy, suggesting its utility is best realized through structural modification or advanced delivery systems.

Table 1: Cytotoxicity Profile of Free **Cyclo(-Gly-L-His)**

Cell Line	Tissue Origin	IC50 Value (mM)	Interpretation	Source
MCF-7	Breast Adenocarcinoma	0.358 mM (358 µM)	Moderate Activity	[1]
HeLa	Cervical Carcinoma	1.699 mM (1699 µM)	Weak Activity	[1]
HT-29	Colon Adenocarcinoma	> 1.0 mM	Minimal Activity	[2]

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Note: Standard chemotherapeutics typically exhibit IC50 values in the nanomolar (nM) range. The millimolar potency of c(Gly-His) indicates it is not a primary cytotoxic agent but a bioactive scaffold or adjuvant.

The Liposome Breakthrough: Overcoming Permeability Barriers

The primary limitation of c(Gly-His) is its low lipophilicity, preventing efficient cellular uptake. Research demonstrates that encapsulating c(Gly-His) in Folate-Modified Liposomes drastically improves its therapeutic index by targeting the Folate Receptor alpha (FRα), which is overexpressed in many epithelial cancers (e.g., Ovarian, Breast, Lung).

- Mechanism: Receptor-Mediated Endocytosis.
- Efficacy Shift: Folate-targeted liposomes reduced the IC50 in HeLa cells to ~0.096 mM (96 µM), a >17-fold improvement over the free compound.

Systemic Mechanism: Cancer-Associated Thrombosis

A critical, often overlooked aspect of c(Gly-His) is its antithrombotic activity. Cancer patients are at high risk of venous thromboembolism (VTE).

- Thrombin Inhibition: c(Gly-His) inhibits thrombin activity, reducing fibrin formation rate by ~36.7%.[4]
- Platelet Aggregation: It inhibits thrombin-induced platelet aggregation with an IC50 of 0.066 mM.
- Clinical Relevance: This dual activity (cytotoxic + anticoagulant) suggests c(Gly-His) could serve as a prophylactic agent against Trousseau’s syndrome (cancer-associated hypercoagulability).

Mechanistic Visualization

The following diagram illustrates the dual therapeutic pathways of **Cyclo(-Gly-L-His)**: the targeted cytotoxic pathway via liposomes and the systemic antithrombotic pathway.

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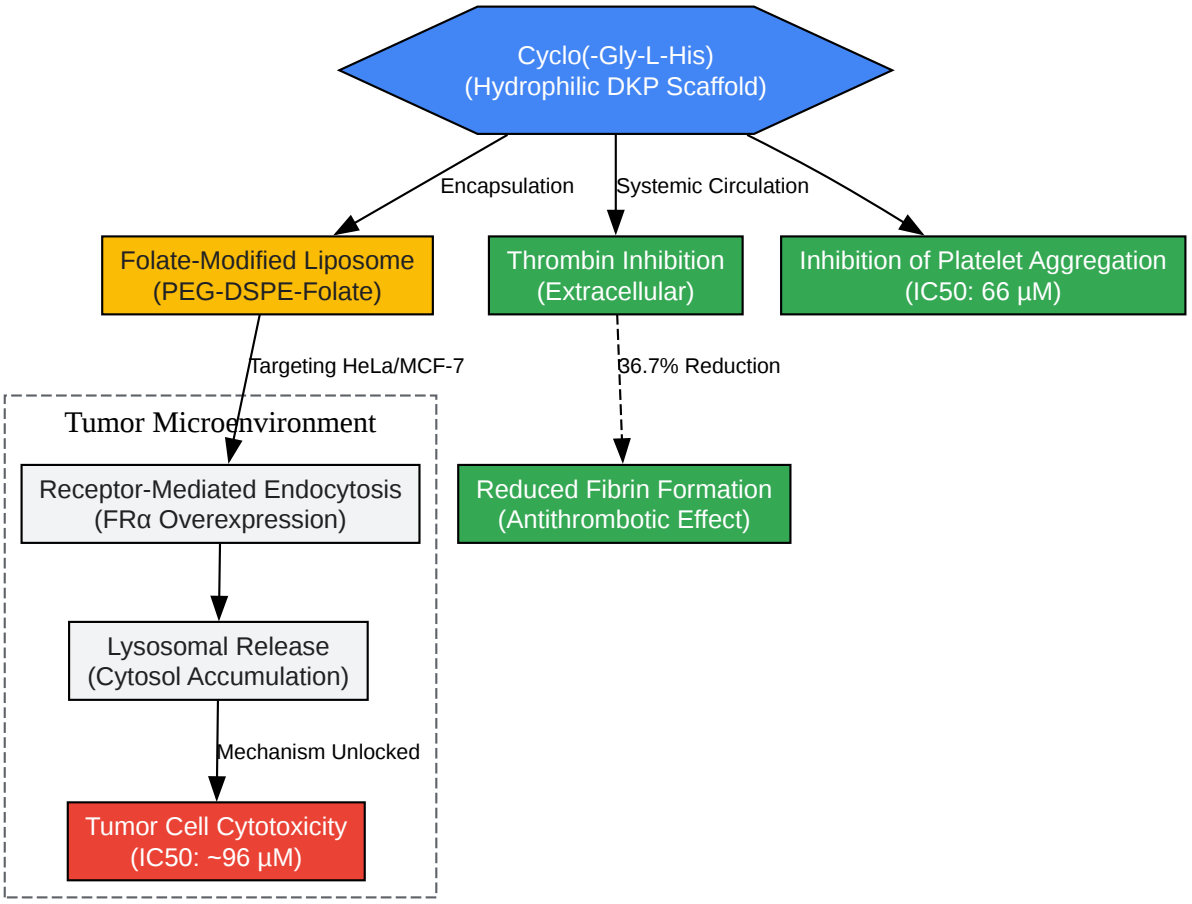

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Figure 1: Dual mechanism of action showing Folate-targeted delivery for cytotoxicity and systemic thrombin inhibition for antithrombotic effects.

Experimental Protocols

To ensure reproducibility and scientific integrity, the following protocols outline the synthesis of the delivery system and the validation of biological activity.

Protocol: Preparation of Folate-Targeted Liposomes (Thin-Film Hydration)

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Rationale: This method ensures maximal encapsulation of the hydrophilic c(Gly-His) cargo while embedding the hydrophobic folate-lipid anchor.

Reagents:

- HSPC (Hydrogenated Soy Phosphatidylcholine)[5]
- Cholesterol[6]
- DSPE-PEG2000-Folate (Targeting agent)
- **Cyclo(-Gly-L-His)** (dissolved in PBS, pH 7.4)

Step-by-Step Workflow:

- Lipid Mixing: Dissolve HSPC, Cholesterol, and DSPE-PEG2000-Folate (molar ratio 55:40:5) in a Chloroform/Methanol (2:1 v/v) mixture in a round-bottom flask.
- Film Formation: Evaporate solvents using a rotary evaporator at 60°C under vacuum until a thin, dry lipid film forms on the flask wall.
- Desiccation: Keep the film under vacuum overnight to remove trace solvents.
- Hydration (Loading): Add the aqueous solution of **Cyclo(-Gly-L-His)** (10 mg/mL in PBS) to the flask. Rotate at 60°C (above the lipid phase transition temperature) for 1 hour. The lipid film will peel off and form multilamellar vesicles (MLVs).
- Sizing (Extrusion): Pass the suspension through polycarbonate membranes (100 nm pore size) 10 times using an extruder to create uniform Large Unilamellar Vesicles (LUVs).
- Purification: Separate unencapsulated c(Gly-His) using dialysis (MWCO 1000 Da) against PBS for 24 hours at 4°C.

Protocol: Thrombin Inhibition Assay

Rationale: To validate the secondary antithrombotic activity of the peptide.

- Preparation: Prepare human thrombin solution (0.5 U/mL) in Tris-HCl buffer (pH 7.4).

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- Incubation: Incubate 100 µL of c(Gly-His) at varying concentrations (0.01 – 1.0 mM) with 50 µL of thrombin solution for 10 minutes at 37°C.
- Substrate Addition: Add 50 µL of chromogenic substrate (e.g., S-2238) specific for thrombin.
- Measurement: Monitor absorbance at 405 nm kinetically for 10 minutes.
- Calculation: Calculate % inhibition relative to a vehicle control (PBS).
  - Target Outcome: Expect ~35-40% inhibition at high concentrations.

Synthesis & Isolation Workflow

Understanding the source is vital for scalability. While chemical synthesis is preferred for purity, marine isolation provides access to unique stereochemical derivatives.

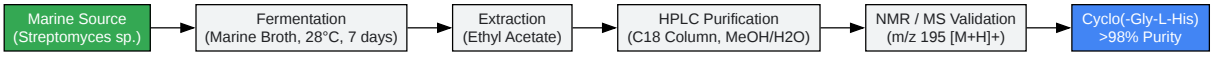

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Figure 2: Isolation workflow from marine actinomycetes to purified bioactive compound.

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